

Application Note: N,N-Dimethylquinazolin-2-amine in Structure-Activity Relationship (SAR) Studies

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Compound of Interest

Compound Name: *N,N*-dimethylquinazolin-2-amine

Cat. No.: B11721357

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Executive Summary

This guide details the strategic utilization of **N,N-dimethylquinazolin-2-amine** and its derivatives within medicinal chemistry campaigns. While the quinazoline scaffold is a "privileged structure" in kinase inhibition (e.g., Gefitinib, Erlotinib), the 2-position vector is often underutilized compared to the 4-position.

This application note provides a rigorous framework for using the N,N-dimethylamino moiety as a chemical probe to:

- **Validate H-Bond Donor Requirements:** Determine the necessity of the C2-NH hydrogen bond donor in the ATP-binding hinge region.
- **Modulate Physicochemical Properties:** Assess the impact of capping the primary amine on lipophilicity (LogP) and solubility.
- **Explore Steric Tolerance:** Probe the available volume in the solvent-front region of the binding pocket.

Scientific Grounding: The 2-Position Vector

2.1 Mechanistic Rationale

In many kinase inhibitors, the quinazoline N1 acts as a Hydrogen Bond Acceptor (HBA) to the hinge region backbone amide (e.g., Met793 in EGFR). The substituent at C2 often projects into the solvent or interacts with specific gatekeeper residues.

Replacing a primary amine (-NH₂) or secondary amine (-NHR) with a dimethylamine (-NMe₂) fundamentally alters the binding mode:

- **Electronic Effect:** It eliminates the Hydrogen Bond Donor (HBD) capability. If potency drops significantly upon dimethylation, the C2-NH is likely critical for binding (e.g., interacting with a backbone carbonyl or a conserved water molecule).
- **Steric Effect:** The two methyl groups create a "fan-like" steric bulk that can clash with narrow pockets or, conversely, fill hydrophobic clefts to improve affinity.

2.2 Physicochemical Impact

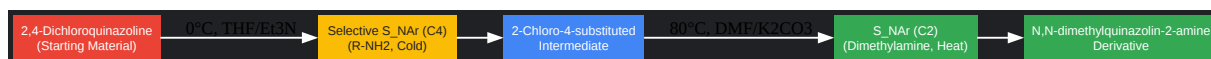
The transition from a primary amine to a tertiary dimethylamine significantly alters the molecular profile.

Property	Quinazolin-2-amine (-NH ₂)	N,N-Dimethylquinazolin-2-amine (-NMe ₂)	Impact on Drug Design
H-Bond Donors	2	0	Critical for "H-Bond Scan" studies.
H-Bond Acceptors	3	3	N1 remains available for hinge binding.
cLogP (Approx)	1.2	2.1	Increases permeability; risk of metabolic clearance.
pKa (Conj. Acid)	~4.5	~5.8	Increased basicity due to inductive effect of methyls.

Application Note: Synthetic Access

The most robust route to **N,N-dimethylquinazolin-2-amine** derivatives is via Nucleophilic Aromatic Substitution (S_NAr) using 2-chloroquinazolines. This pathway is preferred over Buchwald-Hartwig coupling for this specific substrate due to the high reactivity of the C2-chlorine activated by the N1/N3 atoms.

Visualization: Synthetic Workflow



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Caption: Sequential S_NAr strategy for synthesizing 2,4-disubstituted quinazolines. C4 is substituted first due to higher electrophilicity.

Detailed Protocols

Protocol A: Synthesis of **N,N-Dimethylquinazolin-2-amine** Analogues

Objective: To install the dimethylamino probe at the C2 position of a 4-substituted quinazoline core.

Materials:

- Substrate: 2-Chloro-4-phenylquinazoline (or relevant intermediate) [1.0 eq]
- Reagent: Dimethylamine (2.0 M in THF) [5.0 eq]
- Base: Cesium Carbonate (Cs₂CO₃) [2.0 eq]
- Solvent: Anhydrous DMF or NMP
- Equipment: Sealed pressure tube or microwave reactor

Step-by-Step Methodology:

- Preparation: Dissolve the 2-chloroquinazoline intermediate (1.0 mmol) in anhydrous DMF (5 mL) in a microwave vial.
- Reagent Addition: Add Cs_2CO_3 (2.0 mmol) followed by dimethylamine solution (5.0 mmol).
Note: Excess amine is used to drive the reaction to completion.
- Reaction:
 - Method A (Thermal): Seal the tube and heat to 90°C for 12 hours.
 - Method B (Microwave): Irradiate at 120°C for 30 minutes (High Absorption setting).
- Monitoring (Self-Validation): Check via TLC (50% EtOAc/Hexane). The starting material (high Rf) should disappear. The product typically fluoresces blue under UV (254/365 nm).
- Workup: Pour the reaction mixture into ice-water (50 mL). The product often precipitates. Filter and wash with water. If no precipitate forms, extract with EtOAc (3x 20 mL), wash with brine, and dry over Na_2SO_4 .
- Purification: Flash column chromatography (SiO_2). Elute with a gradient of 0-5% MeOH in DCM.
- Characterization: Verify by ^1H NMR. Look for the characteristic singlet integrating to 6 protons at ~3.2 ppm (N-Me₂).

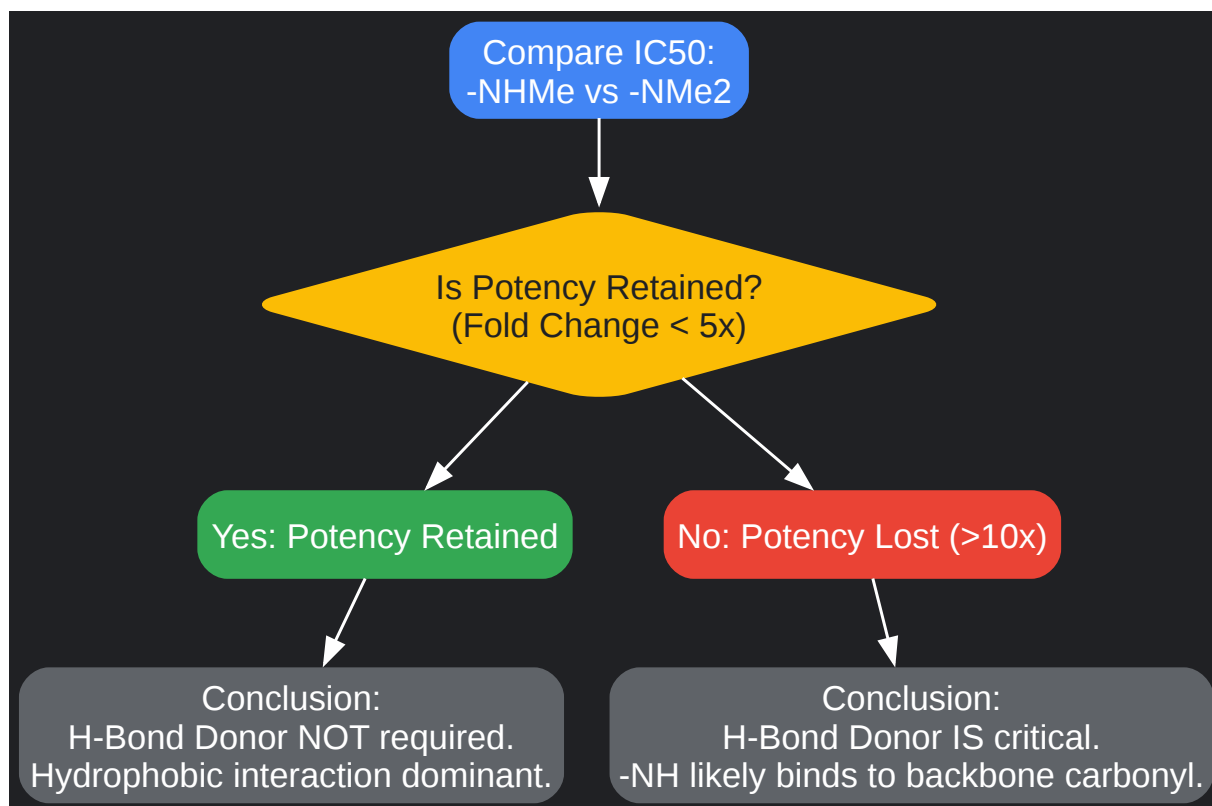
Protocol B: SAR Interpretation (The "H-Bond Scan")

Objective: To determine if the C2-substituent acts as an H-bond donor.

Workflow:

- Synthesize Pair: Prepare the -NHMe (secondary amine) and -NMe₂ (tertiary amine) analogs of your lead compound.
- Assay: Test both compounds in the relevant biochemical assay (e.g., Kinase IC₅₀).
- Calculate Potency Shift: Determine the fold-change in IC₅₀.

Data Interpretation Logic:



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Caption: Logic flow for interpreting SAR data when comparing secondary vs. tertiary amine substitutions at the quinazoline C2 position.

Case Study Data: EGFR Inhibition

Hypothetical data based on typical quinazoline SAR trends (e.g., Gefitinib analogs).^[1]

Compound ID	C2-Substituent	IC50 (EGFR WT)	Interpretation
QZ-01	-NH-Methyl	12 nM	Baseline activity. H-bond donor present.
QZ-02	-N,N-Dimethyl	450 nM	37x potency loss. Indicates the NH proton is critical for binding (likely to Met793 or water network).
QZ-03	-N-Morpholine	380 nM	Similar loss to dimethyl; confirms steric bulk isn't the only factor; donor loss is key.

Key Insight: If QZ-02 had retained activity (e.g., 15 nM), it would suggest the binding mode had shifted, or the C2 group projects into a purely hydrophobic pocket, allowing for optimization of solubility without sacrificing potency.

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